

# Lancilactone A and Betulinic acid comparative analysis

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## Compound Focus: Lancilactone A

CAS No.: 218915-15-2

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## Available Data on Betulinic Acid

The search results provide extensive data on Betulinic Acid (BA) and its derivatives, which can be summarized as follows:

Table 1: Documented Mechanisms of Action of Betulinic Acid

Mechanism of Action	Experimental Model (Cell Line/Organism)	Key Findings / Observed Effects
Induction of Mitochondrial Apoptosis [1]	Melanoma, HeLa, various solid tumors	Triggers ROS production, alters mitochondrial membrane potential, releases cytochrome c, activates caspase cascade [1].
Regulation of Cell Cycle & Angiogenesis [1]	Multiple cancer cell lines	Inhibits specificity protein (Sp) transcription factors (Sp1, Sp3), downregulates cyclin D1 and EGFR [1].
Inhibition of STAT3 & NF-κB Signaling [1]	Cancer cells	Downregulates STAT3 activation via SHP-1 upregulation; suppresses NF-κB by reducing IKKβ activation and IκBα phosphorylation [1].

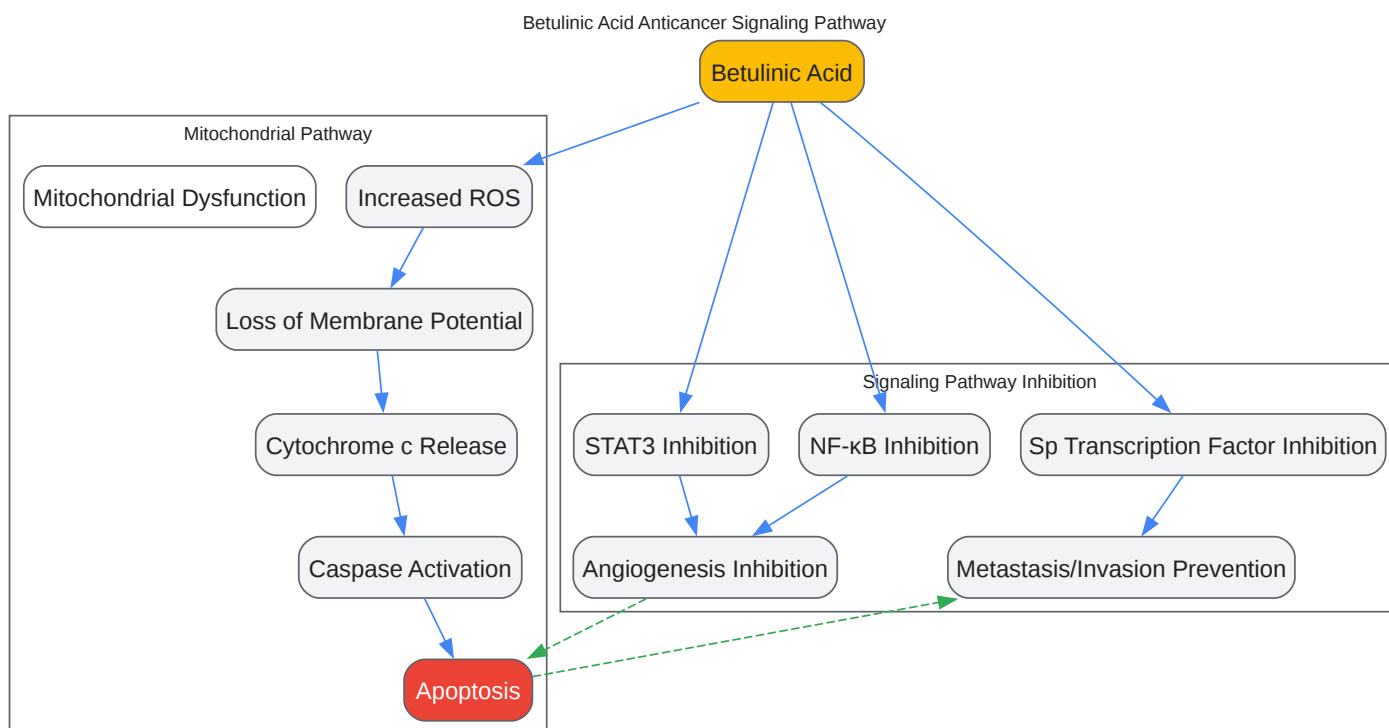
Mechanism of Action	Experimental Model (Cell Line/Organism)	Key Findings / Observed Effects
Anti-inflammatory Activity [2]	<i>In silico</i> and <i>in vitro</i> models	Inhibits Phospholipase A2 (PLA2); interacts with GLY22 and GLY29 via H-bonds, and with hydrophobic residues of PLA2 [2].
Activation of TGR5 Receptor [3]	CHO-K1, NCI-H716 cells	Dose-dependently increases glucose uptake, cAMP, and calcium levels; induces GLP-1 secretion; confirmed via TGR5 transfection and siRNA silencing [3].
HIV Maturation Inhibition [4]	Human clinical trial (Phase I/II)	Derivative Bevirimat blocks cleavage of Gag capsid precursor (CA-SP1), preventing viral maturation; single doses (150-250 mg) reduced viral load [4].

Table 2: Key Experimental Protocols for Betulinic Acid

Assay / Study Type	Detailed Methodology Description	Key Outcome Measurements
Cytotoxicity & Proliferation (MTT Assay) [5]	Cells incubated with compounds for 24-72 hrs. MTT added to measure mitochondrial activity of viable cells [5].	Cell viability %, IC50 values [5].
Apoptosis Detection (TUNEL Assay) [5]	Fixed cells labeled with enzyme terminal deoxynucleotidyl transferase to detect DNA fragmentation; immunoperoxidase staining [5].	Number of cells with stained (fragmented) nuclei [5].
Protein Expression (Immunocytochemistry) [5]	Cells fixed, permeabilized, incubated with primary antibodies (e.g., caspase-3, PARP-1). Visualized with peroxidase-ABC labeling and DAB [5].	Staining intensity (- to +++) and % of positive cells [5].
Molecular Docking & Dynamics [6] [2]	Docking (e.g., Sybyl, AutoDock Vina) to predict ligand-receptor pose. MD simulations (e.g., AMBER) for 40-100 ns	Binding affinity (kcal/mol), RMSD/RMSF values, key interacting residues, van

Assay / Study Type	Detailed Methodology Description	Key Outcome Measurements
	assess complex stability and binding free energies (MM/GBSA, MM/PBSA) [6] [2].	der Waals energy contributions [6] [2].
<b>Pharmacokinetics &amp; Formulation</b> [7]	BA-loaded PLGA nanoparticles prepared via emulsification/solvent evaporation. Characterized for size, zeta potential, entrapment efficiency. <i>In vivo</i> PK in rats; efficacy in NDEA-induced HCC model [7].	Particle size, Cmax, Tmax, t1/2; number of tumor nodules, liver enzyme levels, caspase-3/8 expression [7].

To illustrate the primary anticancer mechanism of Betulinic Acid, the following pathway diagram is constructed based on documented data [1].



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## Research Status of Lancilactone

Information on Lancilactone is very limited. The search results mention **Lancilactone C**, a tricyclic triterpenoid noted for its ability to inhibit HIV replication in H9 lymphocytes without cytotoxicity [8]. However, the same study revised its originally proposed chemical structure during total synthesis efforts. **No experimental data was found for Lancilactone A** regarding its mechanisms, potency, or protocols.

## Guidance for Further Research

The current information gap means a direct, data-driven comparison is not yet possible. To build a more complete analysis, you could:

- **Focus on Betulinic Acid:** The extensive data on BA's mechanisms, experimental protocols, and clinical derivative (Bevirimat) provides a strong foundation for a detailed profile.
- **Investigate Broader Sources for Lancilactone A:** Specialized scientific databases (e.g., SciFinder, Reaxys) or a focused literature review may yield more information on **Lancilactone A**.
- **Explore the Triterpenoid Class:** Since both compounds are triterpenoids, a comparative review could be structured around this class, using BA as a well-documented example and highlighting **Lancilactone A** as a compound with promising but preliminary findings.

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## References

1. and the pharmacological effects of tumor suppression... Betulinic acid [spandidos-publications.com]
2. Computational investigations of physicochemical, pharmacokinetic ... [bmccomplementmedtherapies.biomedcentral.com]
3. Development of betulinic as an agonist of TGR5 acid using... receptor [dovepress.com]
4. Phase I and II study of the safety, virologic effect, and... [pubmed.ncbi.nlm.nih.gov]
5. Anticancer properties of ester derivatives of betulin in human metastatic... [cancerbi.biomedcentral.com]
6. Dynamics simulation and in vitro studies of betulinic derivative... acid [pubmed.ncbi.nlm.nih.gov]
7. Poly(lactic-co-glycolic acid )-loaded nanoparticles of betulinic for... acid [pmc.ncbi.nlm.nih.gov]
8. Total Synthesis and Structure Revision of (+)- Lancilactone C [pubmed.ncbi.nlm.nih.gov]

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